

Technical Support Center: All-Bond 2 Resin Layer Application

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: All-bond 2
CAS No.: 163063-15-8
Cat. No.: B1171729

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This technical support guide provides researchers, scientists, and drug development professionals with detailed information, troubleshooting advice, and experimental protocols for the application of the **All-Bond 2** resin layer, with a specific focus on the air-thinning technique.

Frequently Asked Questions (FAQs)

Q1: What is the primary purpose of the air-thinning step when applying **All-Bond 2** resin?

A1: The primary purpose of air-thinning the adhesive resin layer is to evaporate the solvent carrier and to ensure a uniform, thin layer of adhesive on the tooth surface.^[1] Proper thinning is crucial because residual solvent can inhibit the polymerization of the adhesive, potentially weakening the bond.^{[1][2]} Additionally, an overly thick adhesive layer can absorb water, which may also lead to bond failure.^[1]

Q2: The Instructions for Use (IFU) for **All-Bond 2** mention "air thin" for the PRE-BOND RESIN. What are the recommended parameters for this step?

A2: The manufacturer's instructions specify to "Air thin" the PRE-BOND RESIN but do not provide specific parameters such as air pressure, duration, or distance.^{[3][4][5]} General

recommendations for air-thinning adhesives include using a sustained, half-pressure stream of oil-free air, starting about one inch away and moving closer to create a thin, smooth, "plastic wrap-like" coat.[1] For the primer layer (Primers A & B), the IFU is more specific, recommending drying all surfaces for 5-6 seconds with an air syringe to ensure thorough solvent removal.[3]

Q3: Is it possible to over-thin the **All-Bond 2** resin layer? What are the consequences?

A3: Yes, it is possible to over-thin the resin layer. Aggressive or prolonged air-thinning can result in an adhesive layer that is too thin.[6] A very thin layer may be subject to oxygen inhibition during light curing, preventing complete polymerization and leading to compromised bond strength.[7]

Q4: What happens if the **All-Bond 2** resin layer is not air-thinned?

A4: One study specifically investigating **All-Bond 2** found that applying the adhesive with a brush and not air-thinning it before light curing resulted in significantly higher shear bond strength compared to air-thinning for 3 seconds.[8] However, not thinning the layer may lead to a thicker adhesive layer, which can appear as a radiolucent line on radiographs, potentially being mistaken for decay.[6] It can also lead to solvent pooling and incomplete evaporation, which can compromise the integrity of the bond.[1][2]

Q5: How can I visually determine if the resin layer has been adequately thinned?

A5: After proper application of the **All-Bond 2** primers and subsequent drying, the surface should appear glossy.[3] After applying the resin and air-thinning, there should be no visible movement of the adhesive, and the surface should have a uniform, smooth appearance, free of pooling.[9]

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Low Bond Strength	1. Inadequate Solvent Evaporation: Insufficient air-drying of the primer or air-thinning of the resin.[1][2] 2. Over-thinning of Resin Layer: Aggressive air-thinning may lead to an oxygen-inhibited layer that does not fully polymerize.[7] 3. Contamination: Moisture or oil from the air syringe can contaminate the surface.	1. For the primer, ensure a 5-6 second air-dry with an air syringe to achieve a glossy surface.[3] For the resin, apply a gentle, oil-free air stream until the adhesive layer is uniform and does not move.[1][9] 2. Avoid high-pressure air streams directly at the surface. Use a gentle, indirect flow.[10] 3. Ensure the air syringe provides clean, dry, oil-free air.
Post-operative Sensitivity	Incomplete Sealing: Gaps in the adhesive layer due to improper application or thinning may not fully seal the dentin tubules.[1]	Ensure complete coverage of the prepared surface with the adhesive. Apply gentle air-thinning to create a uniform layer without creating bare spots.[6]
Radiolucent Line Under Restoration	Thick Adhesive Layer: Insufficient air-thinning can lead to pooling of the adhesive, creating a thick layer.[6]	Apply a gentle stream of air to evenly distribute the resin and evaporate the solvent, preventing pooling in line angles and at the cavity floor.[5]
Resin Layer Peels Off or Fails to Adhere	1. Contamination: As mentioned above. 2. Incomplete Curing: Insufficient light-curing time or intensity, or an oxygen-inhibited layer from over-thinning.[1][7]	1. Maintain a clean and dry operating field. 2. Ensure the curing light has an adequate output (>600mW/cm ²) and is held steady and directly over the preparation for the recommended time.[1] Avoid over-thinning the adhesive layer.

Data Presentation

Table 1: Effect of Air-Thinning on All-Bond 2 Shear Bond Strength

This table summarizes data from a study comparing the shear bond strength of **All-Bond 2** with and without an air-thinning step after a 3-month water storage period.

Adhesive System	Application Method	Mean Shear Bond Strength (MPa) ± SD
All-Bond 2 / Bis-Fil-P	Adhesive applied with a brush, not air-thinned	Significantly Higher
All-Bond 2 / Bis-Fil-P	Adhesive applied with a brush, air-thinned for 3 seconds	Significantly Lower

Absolute values were not provided in the abstract, but the difference was reported as statistically significant.^[8]

Table 2: Influence of Air-Blowing Duration on Bond Strength of Various One-Step Adhesives (for comparative context)

This data is from a study on modern one-step universal adhesives and is not specific to **All-Bond 2**. It illustrates the general principle that air-blowing duration is a critical, material-dependent parameter.

Adhesive System	Air-Blowing Duration for Max. Bond Strength	Max. μ TBS (MPa) $\pm$ SD
All Bond Universal (ABU)	15 s	44.75 $\pm$ 8.95
CLEARFIL Universal Bond (CUB)	15 s	68.23 $\pm$ 16.36
G-Premio BOND (GPB)	30 s	55.82 $\pm$ 12.99

Data derived from a study on the effect of air-blowing duration on the microtensile bond strength (μ TBS) of one-step adhesives to dentin.[9]

Experimental Protocols

Protocol 1: All-Bond 2 Application with Air-Thinning (Manufacturer's General Guideline)

This protocol is based on the general instructions for a composite restoration using the total-etch technique.[3]

- Preparation: Prepare the cavity and clean the surface with pumice.
- Etching: Etch enamel and dentin for 15 seconds with a 32% phosphoric acid etchant (e.g., UNI-ETCH®). Rinse thoroughly.
- Drying: Remove excess water with a brief burst of air. Do not desiccate the surface; it should remain visibly moist.
- Priming: Mix equal parts of **ALL-BOND 2 PRIMERS A & B**. Apply 5 consecutive coats to the enamel and dentin. Do not dry between coats.
- Solvent Evaporation: After the final primer coat, dry all surfaces for 5-6 seconds with an air syringe to evaporate the solvent. The surface should appear glossy.
- Light Curing (Primer): Light cure for 20 seconds.

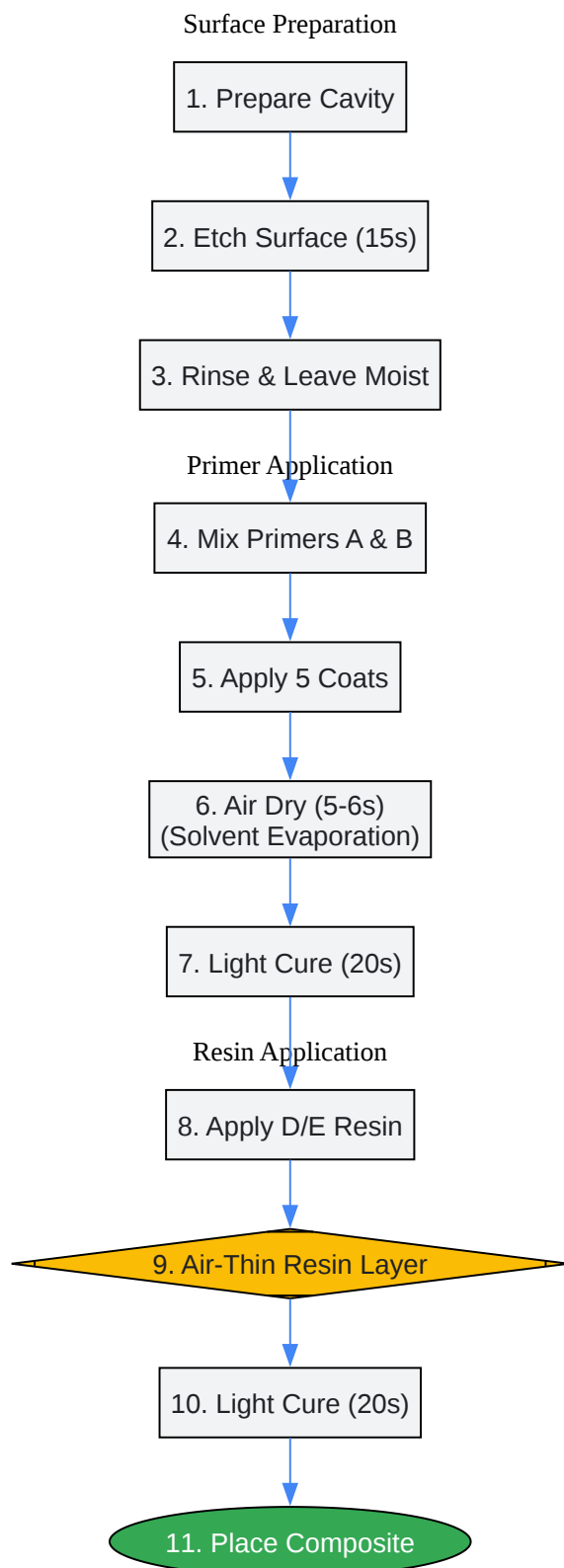
- Resin Application: Brush a thin layer of DENTIN/ENAMEL (D/E) RESIN over the primed enamel and dentin.
- Air-Thinning (Resin): Gently air-thin the resin layer to ensure an even thickness and remove any pooling.
- Light Curing (Resin): Light cure for 20 seconds.
- Restoration: Proceed with composite layering and finishing.

Protocol 2: Comparative Experimental Workflow (Air-Thinned vs. Non-Air-Thinned)

This workflow is adapted from a study methodology to allow for direct comparison.^[8]

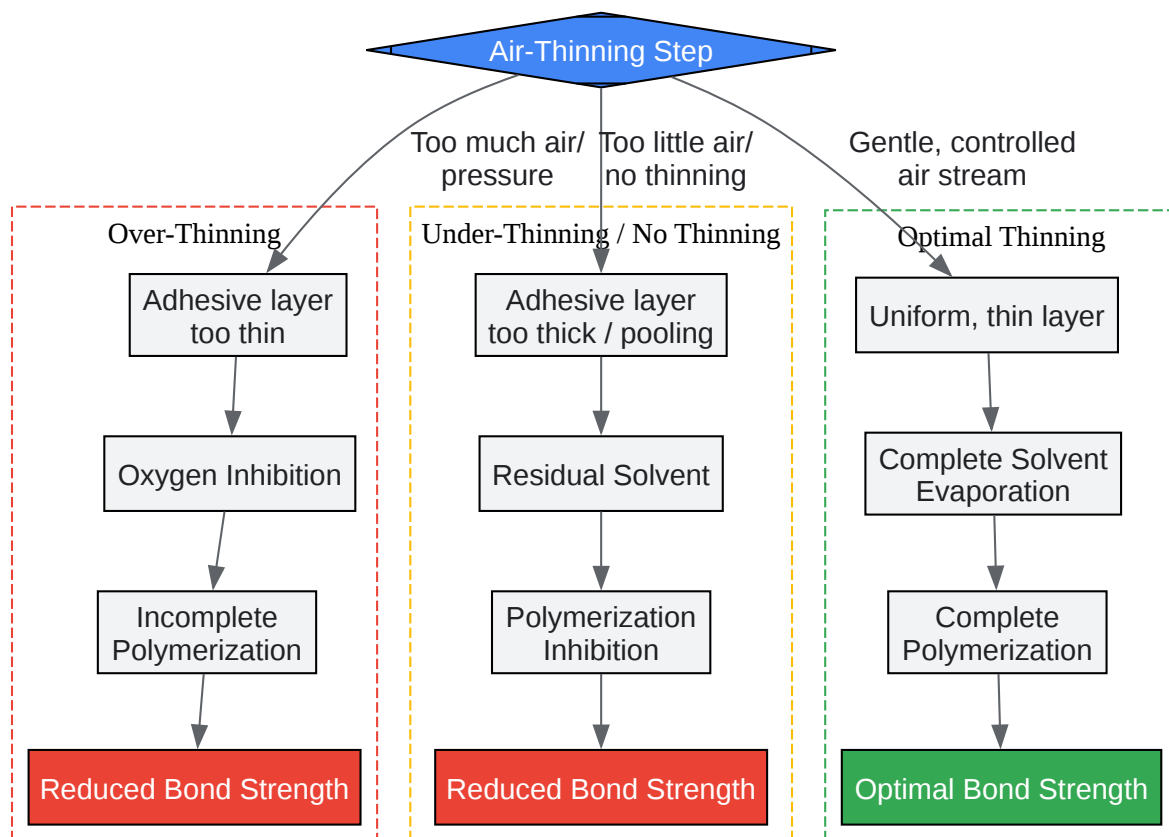
- Substrate Preparation: Prepare flat dentin surfaces on extracted human molars.
- Primer Application: Apply **All-Bond 2** primers according to the manufacturer's instructions (as in Protocol 1, steps 1-6).
- Group Allocation: Divide the specimens into two groups.
 - Group A (Non-Air-Thinned): Apply a thin layer of **All-Bond 2** adhesive (D/E Resin) with a brush. Do not air-thin. Proceed immediately to light curing.
 - Group B (Air-Thinned): Apply a thin layer of **All-Bond 2** adhesive (D/E Resin) with a brush. Immediately air-thin the surface for 3 seconds with a standard air syringe. Proceed to light curing.
- Curing: Light polymerize the adhesive layer for the manufacturer's recommended time.
- Composite Application: Place a composite resin (e.g., Bis-Fil-P) onto the cured adhesive layer.
- Storage & Testing: Store specimens in water and perform shear bond strength testing at a designated time point (e.g., 3 months).

Visualizations



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Caption: Standard workflow for **All-Bond 2** application.



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Caption: Consequences of improper air-thinning technique.

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- To cite this document: BenchChem. [Technical Support Center: All-Bond 2 Resin Layer Application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1171729/docs#technical-support-center-all-bond-2-resin-layer-application>]

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